

An In-depth Technical Guide to N-Butylaniline: Molecular Weight and Formula

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Compound of Interest

Compound Name: *N-Butylaniline*

Cat. No.: B073990

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This guide provides detailed information on the molecular weight and chemical formula of **N-butylaniline**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Molecular Data

N-butylaniline is an organic chemical compound with the molecular formula C10H15N.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Its molecular weight is approximately 149.23 g/mol .[\[1\]](#)[\[2\]](#)[\[5\]](#)

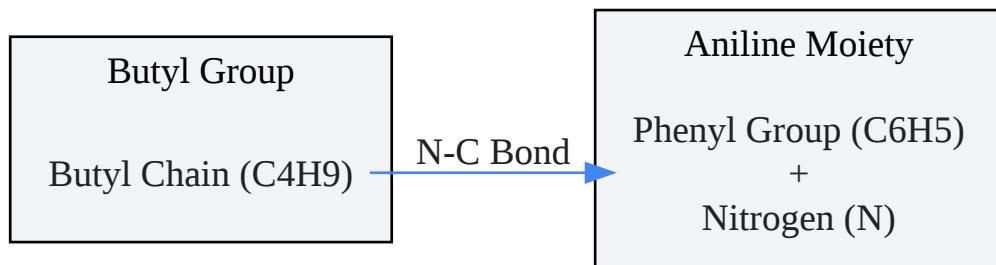
Quantitative Data Summary

For clarity and ease of comparison, the fundamental molecular data for **N-butylaniline** is presented in the table below.

Property	Value	Citations
Molecular Formula	C10H15N	[1] [2] [3] [4] [5]
Molecular Weight	149.23 g/mol	[1] [2] [5]
IUPAC Name	N-butylaniline	[1]
CAS Number	1126-78-9	[2] [3] [4]
Canonical SMILES	CCCCNC1=CC=CC=C1	[1]

Molecular Structure and Composition

The chemical formula C₁₀H₁₅N indicates that each molecule of **N-butyylaniline** is composed of 10 carbon atoms, 15 hydrogen atoms, and one nitrogen atom. The structure consists of a butyl group attached to the nitrogen atom of an aniline molecule.



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Molecular composition of **N-butyylaniline**.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-Butylaniline: Molecular Weight and Formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073990#n-butyylaniline-molecular-weight-and-formula>]

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